

Technical Guide: Physicochemical Properties of (2-Chlorophenyl)methanesulfonyl chloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (2-Chlorophenyl)methanesulfonyl chloride

Cat. No.: B1271417

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the available physicochemical properties of **(2-Chlorophenyl)methanesulfonyl chloride** (CAS No. 77421-13-7). Due to the limited availability of published experimental data for this specific compound, this guide focuses on presenting the established molecular and safety information, while also highlighting the current data gaps.

Core Physicochemical Data

A thorough search of scientific literature and chemical databases reveals a scarcity of experimentally determined physical properties for **(2-Chlorophenyl)methanesulfonyl chloride**. The available data is summarized in the table below.

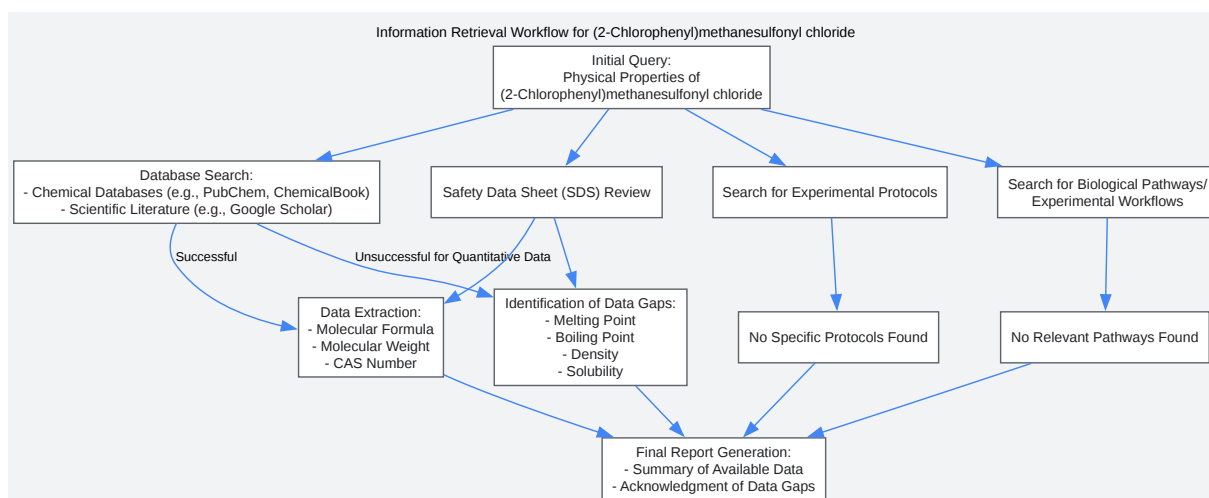
Property	Value	Source
Molecular Formula	C7H6Cl2O2S	[1] [2] [3]
Molecular Weight	225.09 g/mol	[1] [2] [3] [4]
CAS Number	77421-13-7	[1] [2] [3] [4] [5]
Appearance	White to light yellow solid	[6]
Purity	Typically available at ≥95% or ≥97%	[4] [5]
Melting Point	Data not available	
Boiling Point	Data not available	
Density	Data not available	
Solubility	Data not available; reacts violently with water. [7]	

Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of **(2-Chlorophenyl)methanesulfonyl chloride** are not readily available in the public domain. Standard analytical techniques such as differential scanning calorimetry (DSC) for melting point determination, ebulliometry or vacuum distillation for boiling point, pycnometry for density, and gravimetric analysis for solubility in various solvents would be applicable. However, specific methodologies for this compound have not been published.

Logical Data Retrieval Workflow

The following diagram illustrates the workflow undertaken to gather information on the physical properties of **(2-Chlorophenyl)methanesulfonyl chloride** and the outcome of this search.



[Click to download full resolution via product page](#)

Caption: Information retrieval workflow.

Safety and Handling

(2-Chlorophenyl)methanesulfonyl chloride is a reactive compound that requires careful handling. Key safety considerations from available Safety Data Sheets (SDS) include:

- **Reactivity:** Reacts violently with water, liberating toxic gas.[7] It should be handled under inert, anhydrous conditions.
- **Corrosivity:** Causes severe skin burns and eye damage.[8]
- **Toxicity:** Harmful if swallowed or in contact with skin.[8]

- Handling: Use in a well-ventilated fume hood with appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[7]
- Storage: Store in a cool, dry, well-ventilated area away from water and incompatible materials.[7]

Due to the absence of comprehensive physical property data, researchers and drug development professionals are advised to exercise extreme caution and to perform small-scale characterization experiments to determine the relevant physical properties for their specific applications.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 007chemicals.com [007chemicals.com]
- 2. (2-Chlorophenyl)methanesulfonyl chloride - Advanced Biochemicals [advancedbiochemicals.com]
- 3. (2-CHLORO-PHENYL)-METHANESULFONYL CHLORIDE | 77421-13-7 [chemicalbook.com]
- 4. cymitquimica.com [cymitquimica.com]
- 5. CAS#:77421-13-7 | (2-Chlorophenyl)-methanesulfonyl chloride | Chemsrce [chemsrc.com]
- 6. chem-tools.com [chem-tools.com]
- 7. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 8. chemicalbook.com [chemicalbook.com]
- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of (2-Chlorophenyl)methanesulfonyl chloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1271417#physical-properties-of-2-chlorophenyl-methanesulfonyl-chloride]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com